

L-Kynurenine- $^{13}\text{C}_4$, ^{15}N : A Technical Guide for Researchers

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Compound of Interest

Compound Name: L-Kynurenine- $^{13}\text{C}_4$, ^{15}N -1

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This in-depth technical guide provides core information on the basic properties, structure, and analytical applications of L-Kynurenine- $^{13}\text{C}_4$, ^{15}N , a stable isotope-labeled internal standard crucial for the accurate quantification of L-kynurenine in biological matrices. This document is intended for researchers, scientists, and drug development professionals working in fields such as neurobiology, immunology, and oncology, where the kynurenine pathway is of significant interest.

Core Properties and Structure

L-Kynurenine- $^{13}\text{C}_4$, ^{15}N is a synthetic isotopologue of L-kynurenine, a key metabolite in the tryptophan catabolic pathway. The incorporation of four Carbon-13 (^{13}C) atoms and one Nitrogen-15 (^{15}N) atom results in a molecule with a higher mass than its endogenous counterpart, making it an ideal internal standard for mass spectrometry-based quantification.

The fundamental properties of L-Kynurenine- $^{13}\text{C}_4$, ^{15}N are summarized in the table below.

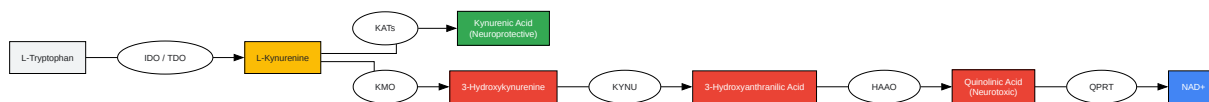
Property	Value	Reference
Chemical Name	(2S)-2-Amino-4-(2-aminophenyl)-4-oxobutanoic acid- ¹³ C ₄ , ¹⁵ N	[1]
Molecular Formula	¹³ C ₄ C ₆ H ₁₂ ¹⁵ NN O ₃	[1][2][3]
Molecular Weight	Approximately 213.17 g/mol	[1][2]
Unlabeled CAS Number	2922-83-0 (for L-Kynurenine)	[2][4][5]
Labeled CAS Number	Not Applicable (NA)	[2]
Physical State	Crystalline solid	[4]
Solubility	Soluble in DMSO and water	[4]

Molecular Structure:

The molecular structure of L-Kynurenine consists of an anthraniloyl group attached to the gamma-carbon of what was formerly an alanine residue. The isotopic labeling in L-Kynurenine-¹³C₄,¹⁵N is strategically placed on the carbon backbone and the amino group.

The Kynurenine Pathway: A Central Metabolic Route

L-kynurenine is a pivotal intermediate in the kynurenine pathway, which is the primary route for tryptophan degradation in the body.[6][7] This pathway is initiated by the enzymes indoleamine 2,3-dioxygenase (IDO) and tryptophan 2,3-dioxygenase (TDO).[6] The subsequent metabolism of L-kynurenine branches into two main arms, leading to the production of neuroprotective metabolites like kynurenic acid (KYNA) or potentially neurotoxic compounds such as quinolinic acid (QUIN).[6] Dysregulation of this pathway has been implicated in a variety of pathologies, including neurodegenerative diseases, psychiatric disorders, and cancer.[6]



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Figure 1: Simplified diagram of the Kynurenine Pathway.

Experimental Protocols: Quantification of L-Kynurenine via LC-MS/MS

The use of a stable isotope-labeled internal standard like L-Kynurenine- $^{13}\text{C}_4$, ^{15}N is best practice for accurate and precise quantification of endogenous L-kynurenine in complex biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a representative protocol synthesized from established methodologies.[8][9][10]

1. Sample Preparation (Protein Precipitation)

- To 100 μL of plasma or serum, add a known concentration of L-Kynurenine- $^{13}\text{C}_4$, ^{15}N internal standard solution.
- Add 500 μL of methanol or a solution of trifluoroacetic acid to precipitate proteins.[9][10]
- Vortex the mixture thoroughly.
- Centrifuge at high speed (e.g., 20,000 x g) for 5-10 minutes to pellet the precipitated proteins.[8][10]
- Transfer the supernatant to a clean vial for analysis.

2. Liquid Chromatography

- Column: A C18 reversed-phase column is commonly used for separation.[8][11]
- Mobile Phase A: Water with 0.1% formic acid.[8]

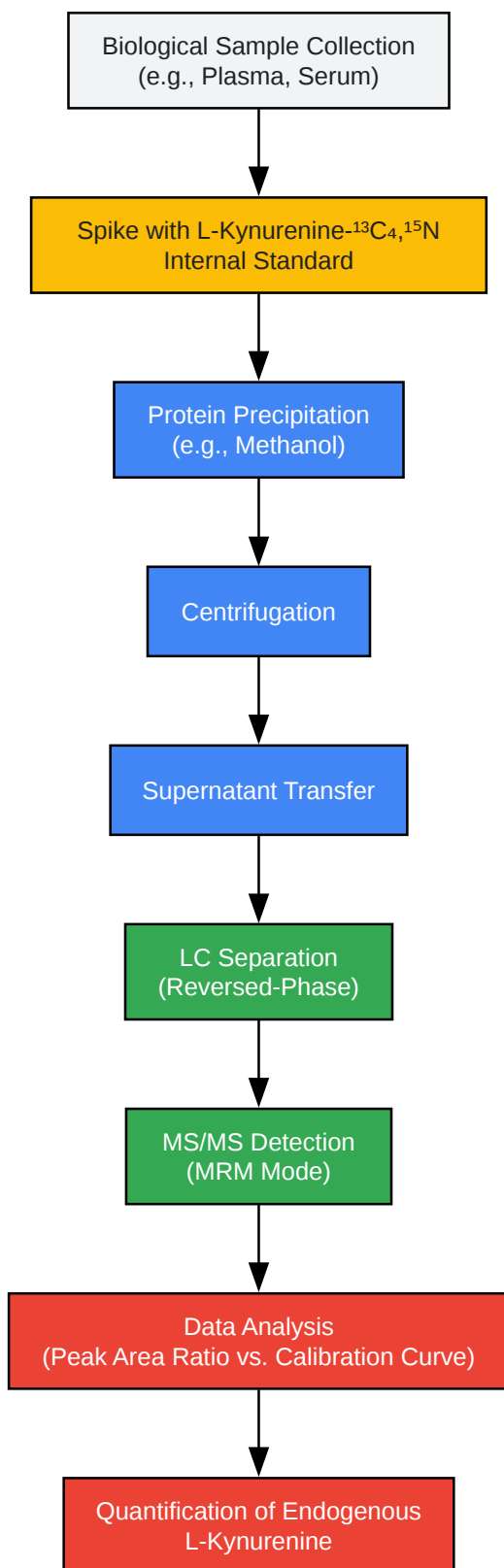
- Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid.[8]
- Gradient: A gradient elution is typically employed, starting with a high percentage of mobile phase A and gradually increasing the percentage of mobile phase B to elute the analytes.
- Flow Rate: A typical flow rate is between 0.3-0.5 mL/min.[10]

3. Tandem Mass Spectrometry

- Ionization: Electrospray ionization (ESI) in positive ion mode is generally used.[10]
- Detection: Multiple Reaction Monitoring (MRM) is employed for selective and sensitive detection. The mass spectrometer is set to monitor specific precursor-to-product ion transitions for both endogenous L-kynurenine and the L-Kynurenine- $^{13}\text{C}_4$, ^{15}N internal standard.
 - Example MRM transition for L-Kynurenine: m/z 209.1 $\rightarrow$ 146.1[10]
 - The specific transition for L-Kynurenine- $^{13}\text{C}_4$, ^{15}N will be higher due to the mass of the isotopes and needs to be determined empirically.

4. Quantification

- The concentration of endogenous L-kynurenine is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this ratio to a calibration curve prepared with known concentrations of unlabeled L-kynurenine and a fixed concentration of the internal standard.



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